

3-Dimethylaminoacrolein: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: 3-Dimethylaminoacrolein

CAS No.: 927-63-9

Cat. No.: B057599

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An In-depth Exploration of a Versatile C3 Building Block for Pharmaceutical and Chemical Research

Introduction

3-Dimethylaminoacrolein, a vinylogous dimethylformamide (DMF), is a highly versatile and reactive organic compound that has garnered significant attention in the fields of organic synthesis, medicinal chemistry, and materials science.[1] Structurally, it combines the functionalities of an α,β -unsaturated aldehyde and an enamine, rendering it a potent electrophile and a nucleophilic enamine derivative.[2] This unique electronic profile allows it to participate in a diverse array of chemical transformations, making it an invaluable C3 building block for the construction of complex molecular architectures, particularly nitrogen-containing heterocycles.[1] This guide provides a comprehensive overview of **3-dimethylaminoacrolein**, including its chemical and physical properties, synthesis methodologies, key applications in advanced synthesis, and essential safety and handling protocols.

Core Properties and Specifications

3-Dimethylaminoacrolein is typically a clear, pale yellow to brown liquid that is soluble in water, methanol, and 1,2-dichloroethane.[1] Its key identifiers and physicochemical properties are summarized in the table below.

| Property | Value |
|-------------------|--|
| IUPAC Name | (2E)-3-(Dimethylamino)prop-2-enal |
| Synonyms | 3-Dimethylaminoacrylaldehyde, 3-(Dimethylamino)-2-propenal |
| CAS Number | 927-63-9[2][3], 692-32-0 (non-specific)[1] |
| Molecular Formula | C ₅ H ₉ NO[2] |
| Molecular Weight | 99.13 g/mol [2][4] |
| Appearance | Clear yellow to brown liquid[1][2] |
| Density | 0.99 g/mL at 25 °C[3][4] |
| Boiling Point | 270-273 °C[3][4][5] |
| Refractive Index | n ₂₀ /D 1.584[3][4] |
| Flash Point | >113 °C (>230 °F)[3][5] |

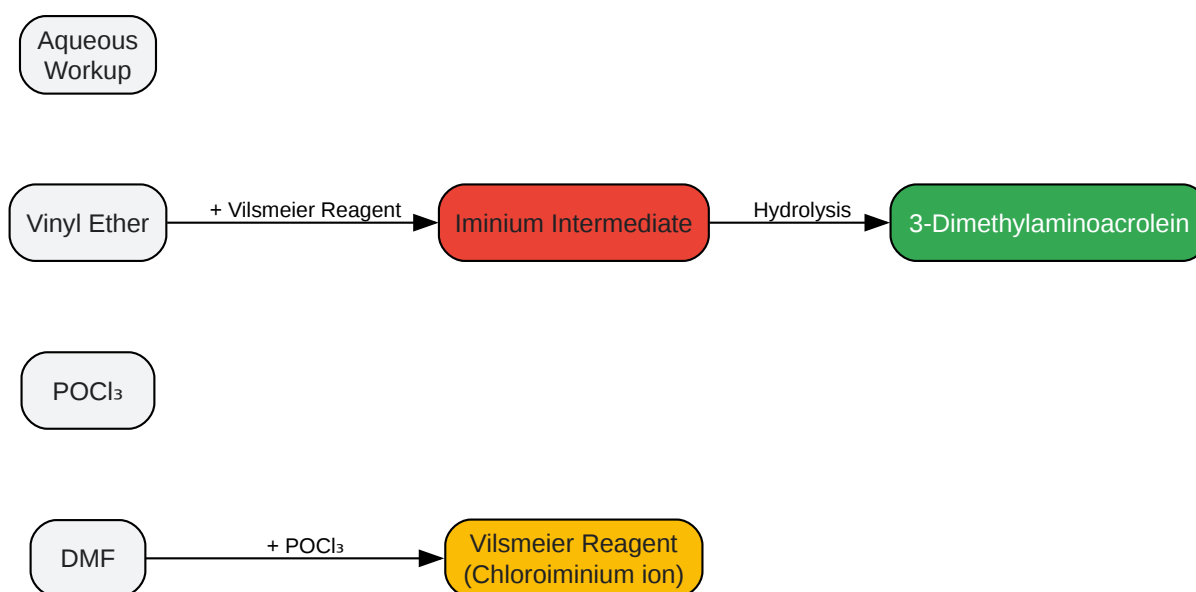
Synthesis of 3-Dimethylaminoacrolein

The industrial and laboratory-scale synthesis of **3-dimethylaminoacrolein** can be achieved through several established routes. The choice of method often depends on the availability of starting materials, desired scale, and safety considerations.

Vilsmeier-Haack Approach

A prevalent method for the synthesis of **3-dimethylaminoacrolein** involves the Vilsmeier-Haack reaction.[1] This approach utilizes a Vilsmeier reagent, typically formed in situ from N,N-dimethylformamide (DMF) and an activating agent like phosphorus oxychloride (POCl₃) or oxalyl chloride. The Vilsmeier reagent then reacts with a suitable precursor, such as a vinyl ether, to yield the target compound.

For instance, the reaction of isobutyl vinyl ether with the Vilsmeier reagent, followed by hydrolysis, provides **3-dimethylaminoacrolein** in good yield.[1] This method is adaptable for continuous processes.[1] The underlying principle of the Vilsmeier-Haack reaction is the formation of a highly electrophilic iminium salt (the Vilsmeier reagent) which then undergoes electrophilic substitution with an electron-rich substrate.[6][7][8]



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Caption: Generalized workflow for the synthesis of **3-Dimethylaminoacrolein** via the Vilsmeier-Haack reaction.

Other Synthetic Routes

An alternative, though less common on an industrial scale due to the hazardous nature of the starting material, is the Reppe vinylation, which involves the addition of dimethylamine to the triple bond of propynal.[1] Other methods include the reaction of malonaldehyde derivatives with dimethylamine.[2]

Applications in Advanced Organic Synthesis

The dual reactivity of **3-dimethylaminoacrolein** makes it a cornerstone in the synthesis of a wide variety of organic molecules, particularly heterocyclic compounds that are prevalent in pharmaceuticals and agrochemicals.[1][9]

Synthesis of Nitrogen-Containing Heterocycles

3-Dimethylaminoacrolein serves as a versatile precursor for the construction of pyridines, pyrimidines, pyrroles, and pyrazoles.[1] For example, it reacts with guanidine to form 2-aminopyrimidine, a key structural motif in many biologically active molecules.[1] The reaction with glycine esters can yield N-alkylpyrroles in high yields.[1]

Of significant industrial interest is its application in the synthesis of 2-chloronicotinic acid derivatives, which are important intermediates for pharmaceuticals and agrochemicals.[1] This is typically achieved through a Knoevenagel condensation with an active methylene compound like ethyl cyanoacetate.[1]

Synthesis of Porphyrin and Cyanine Derivatives

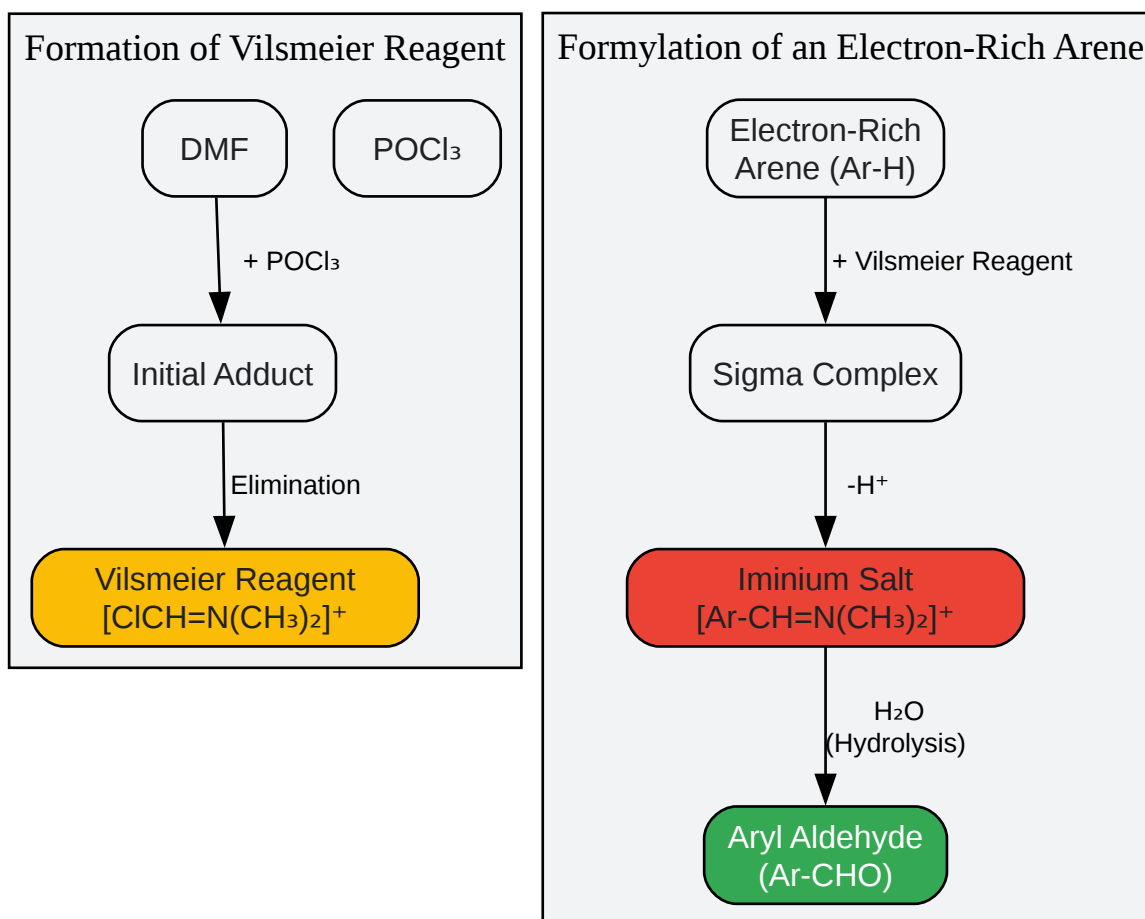
In the realm of materials science and photochemistry, **3-dimethylaminoacrolein** is employed in the synthesis of complex macrocycles and dyes. It has been utilized in the preparation of benzochlorins, benzoisobacteriochlorins, and benzobacteriochlorins, which are porphyrin analogues with applications in photodynamic therapy.[3][4][5] Additionally, it is a building block for Y-shaped cyanine dyes, which are of interest for their optical properties.[3][4][5]

Role as a Malondialdehyde Precursor

3-Dimethylaminoacrolein is a stable and less toxic precursor to malondialdehyde, a product of lipid peroxidation and a biomarker for oxidative stress.[1] This allows for the controlled generation and study of malondialdehyde and its adducts in biological systems.

Key Reaction Mechanism: Vilsmeier-Haack Formylation

The Vilsmeier-Haack reaction is a powerful method for introducing a formyl group (-CHO) onto electron-rich aromatic and heteroaromatic rings.[8][10] The reaction proceeds in two main stages: the formation of the Vilsmeier reagent and the subsequent electrophilic attack on the substrate.



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Caption: Simplified mechanism of the Vilsmeier-Haack formylation reaction.

Experimental Protocol: Synthesis of a Pyrimidine Derivative

The following is a representative protocol for the synthesis of a 2-aminopyrimidine derivative from **3-dimethylaminoacrolein** and guanidine, illustrating its utility in heterocyclic synthesis.

Materials:

- **3-Dimethylaminoacrolein**
- Guanidine hydrochloride

- Sodium ethoxide
- Ethanol
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer

Procedure:

- **Dissolution of Guanidine:** In a round-bottom flask equipped with a magnetic stirrer, dissolve guanidine hydrochloride in ethanol.
- **Base Addition:** To the stirred solution, add a solution of sodium ethoxide in ethanol. This generates free guanidine in situ.
- **Addition of **3-Dimethylaminoacrolein**:** Slowly add **3-dimethylaminoacrolein** to the reaction mixture at room temperature.
- **Reflux:** Heat the reaction mixture to reflux and maintain for the appropriate time as determined by reaction monitoring (e.g., by TLC).
- **Workup:** After cooling to room temperature, the solvent is typically removed under reduced pressure. The residue is then purified by recrystallization or column chromatography to yield the desired 2-aminopyrimidine.

Safety and Handling

3-Dimethylaminoacrolein is a corrosive substance that can cause severe skin burns and eye damage.[3][11] It is essential to handle this chemical with appropriate personal protective equipment (PPE) and in a well-ventilated area, preferably a chemical fume hood.[12]

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.[3][13]

- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber) and protective clothing. [\[3\]](#)[\[13\]](#)
- Respiratory Protection: If working outside of a fume hood or if vapors are present, use a suitable respirator with an appropriate filter (e.g., type ABEK).[\[3\]](#)

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[12\]](#)[\[13\]](#)
- Do not breathe vapors or mist.[\[12\]](#)
- Store in a tightly sealed container in a cool, dry, and well-ventilated area under an inert atmosphere.[\[5\]](#)[\[12\]](#) For long-term storage, freezing (-20 °C) is recommended to maintain stability.[\[4\]](#)[\[5\]](#)
- Keep away from incompatible substances and sources of ignition.[\[13\]](#)

First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek immediate medical attention.[\[11\]](#)[\[12\]](#)
- In case of skin contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and seek immediate medical attention.[\[12\]](#)
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[12\]](#)[\[13\]](#)
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[11\]](#)[\[12\]](#)

Conclusion

3-Dimethylaminoacrolein is a powerful and versatile reagent in the arsenal of the modern synthetic chemist. Its unique combination of functional groups allows for the efficient synthesis of a wide range of valuable compounds, particularly nitrogen-containing heterocycles. A thorough understanding of its properties, synthetic routes, and reactivity, coupled with stringent

adherence to safety protocols, enables researchers and drug development professionals to fully leverage its potential in the creation of novel molecules with diverse applications.

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